

Best practices for storing and handling BMS-986141

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Compound of Interest

Compound Name: BMS-986141

Cat. No.: B8257941

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Technical Support Center: BMS-986141

Welcome to the Technical Support Center for **BMS-986141**. This resource is designed for researchers, scientists, and drug development professionals to provide best practices for the storage and handling of **BMS-986141**, along with troubleshooting guidance for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-986141**?

A1: **BMS-986141** is a potent, orally active, and selective antagonist of the Protease-Activated Receptor 4 (PAR4).[1] It is a small molecule that has been investigated for its antithrombotic effects.[2][3] As a reversible antagonist, it offers a potential therapeutic window for inhibiting platelet aggregation with a lower risk of bleeding compared to some other antiplatelet agents.[4][5]

Q2: What is the mechanism of action of **BMS-986141**?

A2: **BMS-986141** functions by selectively inhibiting PAR4, a G-protein coupled receptor on the surface of human platelets. Thrombin, a key enzyme in the coagulation cascade, activates platelets through both PAR1 and PAR4. While PAR1 mediates a rapid, transient platelet response, PAR4 is responsible for a more sustained signaling that leads to stable thrombus

formation. By specifically targeting PAR4, **BMS-986141** can modulate thrombin-induced platelet aggregation.

Q3: What are the primary research applications for **BMS-986141**?

A3: **BMS-986141** is primarily used in preclinical and clinical research to study the role of PAR4 in thrombosis and hemostasis. It is a valuable tool for investigating the downstream signaling pathways of PAR4 activation in platelets and other cells. Key experimental applications include in vitro and ex vivo platelet aggregation assays, studies of thrombus formation under shear stress, and exploring potential new antiplatelet therapeutic strategies.

Storage and Handling

Proper storage and handling of **BMS-986141** are critical for maintaining its stability and ensuring reproducible experimental results.

Storage Recommendations:

Condition	Solid Form	Stock Solution
Long-Term Storage	Store at -20°C for months to years.	Aliquot and store at -80°C for up to 6 months. [1]
Short-Term Storage	Store at 0-4°C for days to weeks.	Store at -20°C for up to 1 month. [1]
Shipping	Shipped at ambient temperature.	N/A

Handling Guidelines:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **BMS-986141** in its solid form or in solution.
- Weighing: To avoid inhalation of the powder, weigh solid **BMS-986141** in a well-ventilated area or a chemical fume hood.
- Solution Preparation: Prepare stock solutions in a chemical fume hood.

- Disposal: Dispose of unused **BMS-986141** and contaminated materials in accordance with federal, state, and local regulations for chemical waste.^[6] It is best practice to manage discarded antineoplastic hazardous drugs as hazardous waste.^[6]

Experimental Protocols

Preparation of **BMS-986141** Stock Solution

Due to the lack of specific public data on the solubility of **BMS-986141**, it is recommended to perform a small-scale solubility test in a solvent of choice, such as DMSO, before preparing a large stock solution.

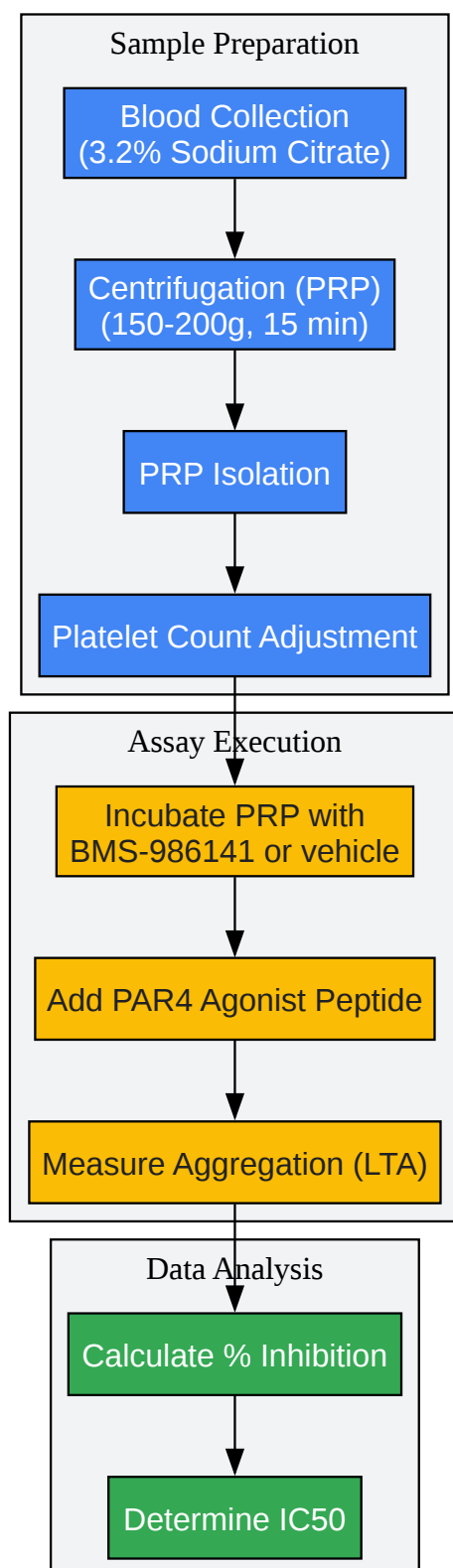
General Protocol for a 10 mM Stock Solution in DMSO:

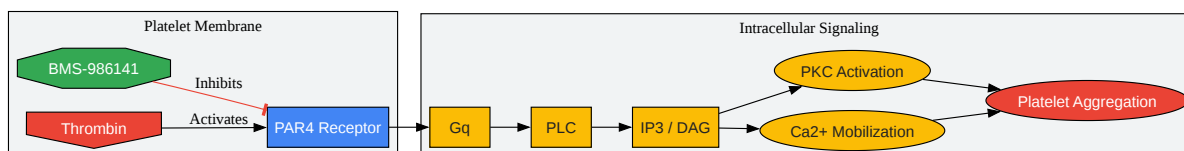
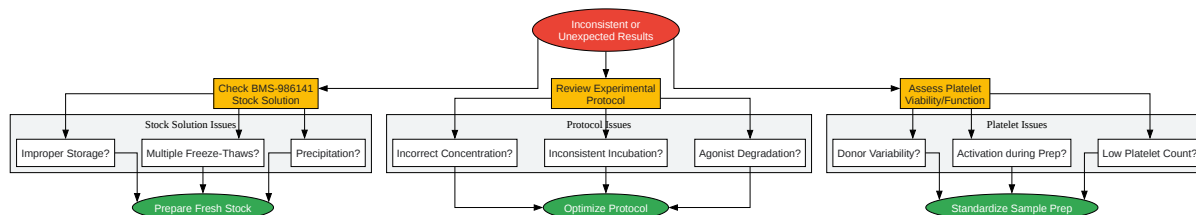
- Calculate the required mass:
 - Molecular Weight of **BMS-986141**: 561.63 g/mol ^[4]^[7]
 - For 1 mL of a 10 mM solution, you will need 5.62 mg of **BMS-986141**.
- Weighing: Carefully weigh the calculated amount of **BMS-986141** powder.
- Dissolving: Add the appropriate volume of high-purity, anhydrous DMSO to the powder.
- Mixing: Vortex or sonicate the solution gently until the solid is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into small, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles.^[1] Store the aliquots at -80°C.

Platelet Aggregation Assay using Light Transmission Aggregometry (LTA)

This protocol provides a general framework for assessing the inhibitory effect of **BMS-986141** on PAR4-agonist-induced platelet aggregation.

Workflow for Platelet Aggregation Assay





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